

A Technical Guide to the Physical Properties of 2-Methylacetophenone

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Compound of Interest

Compound Name: 2-Methylacetophenone

Cat. No.: B146604

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This technical guide provides an in-depth overview of the key physical properties of **2-Methylacetophenone**, specifically its boiling point and density. It is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis who require precise and reliable data for their work. This document outlines the established values for these properties and details the general experimental methodologies employed for their determination.

Core Physical Properties

2-Methylacetophenone, also known as o-acetyltoluene, is an aromatic ketone that presents as a colorless to pale yellow liquid at room temperature.^{[1][2]} It is recognized for its characteristic sweet, floral aroma.^[1] The physical properties of this compound are crucial for its application in various fields, including as an intermediate in the synthesis of pharmaceuticals and agrochemicals.^{[1][2]}

Data Summary

The quantitative physical data for **2-Methylacetophenone** are summarized in the table below for ease of reference and comparison. These values are consistently reported across various chemical data sources.

Physical Property	Value	Conditions
Boiling Point	214 °C	At 760.00 mm Hg[1][3][4][5]
216 °C	Not specified	
Density	1.026 g/mL	At 25 °C[1][4][5][6]
1.02 g/mL	At 20/20 °C[7]	

Experimental Protocols for Physical Property Determination

The following sections describe the standard experimental methodologies for determining the boiling point and density of liquid organic compounds like **2-Methylacetophenone**. While specific laboratory conditions may vary, these protocols outline the fundamental principles and procedures.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure.[8] For a pure compound, the boiling point is a sharp, characteristic value.

1. Distillation Method:

This method is suitable when a relatively larger quantity of the sample is available and purification is also desired.

- Apparatus: A standard simple distillation apparatus is assembled, consisting of a distilling flask, a condenser, a receiving flask, and a thermometer.
- Procedure:
 - The liquid sample (at least 5 mL) is placed in the distilling flask along with boiling chips or a magnetic stir bar to ensure smooth boiling.

- The apparatus is assembled, ensuring the thermometer bulb is positioned just below the side arm of the distilling flask to accurately measure the temperature of the vapor that is in equilibrium with the liquid.
- The distilling flask is heated gently.
- As the liquid boils, the vapor rises, passes into the condenser, liquefies, and is collected in the receiving flask.
- The temperature is recorded when it becomes constant. This stable temperature reading is the boiling point of the liquid.
- Key Considerations: It is crucial to record the atmospheric pressure at the time of the measurement, as the boiling point is pressure-dependent.

2. Thiele Tube Method:

This micro-scale method is advantageous when only a small amount of the substance is available.

- Apparatus: A Thiele tube, a thermometer, a small test tube (e.g., a fusion tube), and a capillary tube sealed at one end.
- Procedure:
 - A few drops of the liquid are placed in the small test tube.
 - The sealed capillary tube is inverted and placed into the liquid in the test tube.
 - The test tube is attached to the thermometer, ensuring the sample is level with the thermometer bulb.
 - The assembly is placed in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil).
 - The side arm of the Thiele tube is heated gently.

- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Heating is stopped, and the apparatus is allowed to cool slowly.
- The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.^{[8][9][10]}

Determination of Density

Density is defined as the mass of a substance per unit volume.^[11] For a liquid, it is typically measured in grams per milliliter (g/mL) or grams per cubic centimeter (g/cm³).

1. Volumetric Flask and Balance Method:

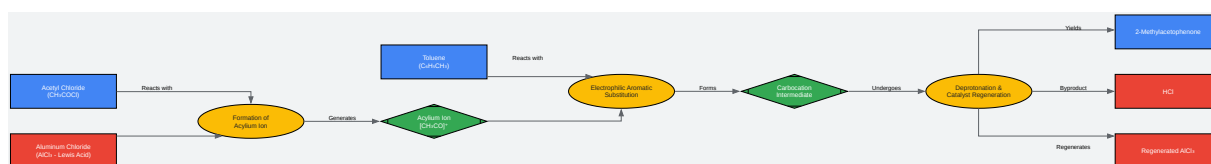
This is a straightforward and common method for determining the density of a liquid.

- Apparatus: A volumetric flask of a known volume (e.g., 10 mL or 25 mL) and an analytical balance.
- Procedure:
 - An empty, clean, and dry volumetric flask is accurately weighed on the analytical balance.
 - The liquid sample is carefully added to the volumetric flask until the bottom of the meniscus aligns with the calibration mark on the neck of the flask.
 - The filled volumetric flask is reweighed.
 - The mass of the liquid is determined by subtracting the mass of the empty flask from the mass of the filled flask.
 - The density is calculated by dividing the mass of the liquid by the known volume of the flask.
- Key Considerations: The temperature at which the measurement is made should be recorded, as density is temperature-dependent. The volumetric flask must be scrupulously clean and dry to ensure accurate measurements.

Synthesis Pathway of 2-Methylacetophenone

2-Methylacetophenone is commonly synthesized via the Friedel-Crafts acylation of toluene.[1]

This electrophilic aromatic substitution reaction involves the introduction of an acyl group onto the aromatic ring of toluene. The following diagram illustrates the key steps in this synthesis.



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Caption: Friedel-Crafts acylation synthesis of **2-Methylacetophenone**.

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